

A Historical Perspective on the Discovery and Development of Acridone Compounds

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Compound of Interest

Compound Name: 10-Methyl-9(10H)-acridone

CAS No.: 719-54-0

Cat. No.: B1207956

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An In-depth Technical Guide

Audience: Researchers, scientists, and drug development professionals.

Introduction

Acridone, a nitrogen-containing heterocyclic organic compound, forms the structural core of a vast class of molecules with significant applications in medicinal chemistry and materials science.^[1] Structurally, it is an oxidized derivative of acridine, featuring a carbonyl group at the 9-position of the tricyclic system.^{[1][2]} The planar nature of the acridone scaffold is a key determinant of its biological activity, enabling it to intercalate with DNA and interact with various enzymatic targets.^{[3][4]} This unique characteristic has driven over a century of research, leading to the development of acridone derivatives as antibacterial, antimalarial, and potent anticancer agents.^{[5][6]} This guide provides a historical overview of the discovery of acridone, the evolution of its synthesis, and the development of its derivatives into clinically significant therapeutic agents.

Early Discovery and Foundational Synthesis

The history of acridone is intrinsically linked to its parent compound, acridine. In 1870, Carl Gräbe and Heinrich Caro first isolated acridine from coal tar.[7][8] This discovery paved the way for synthetic exploration of this new class of heterocycles. The first synthesis of the acridine skeleton was reported by Bernthsen in 1884, involving the condensation of diphenylamine with a carboxylic acid using zinc chloride at high temperatures.[8][9]

The existence of the acridone compound itself was formally proven in 1914 by Karl Drechsler.[2] The development of synthetic routes to acridone was crucial for further investigation. The most historically significant and enduring method is the Ullmann condensation, a copper-catalyzed reaction between an aryl halide and an aryl amine.[8][10] Specifically for acridone synthesis, this involves the condensation of an o-halobenzoic acid (like 2-chlorobenzoic acid) with an aniline derivative to form an N-phenylanthranilic acid intermediate.[1][11] This intermediate is then cyclized, typically using a strong acid like polyphosphoric acid (PPA) or sulfuric acid, to yield the acridone core.[7][11] This two-step process, often referred to as the Ullmann-Jourdan reaction, became the cornerstone for producing a wide array of substituted acridones.[8]

Evolution of Acridone Chemistry and Early Applications

Initially, in the 19th century, acridine derivatives were primarily utilized for their properties as pigments and dyes.[5] However, the early 20th century saw a pivotal shift towards exploring their biological activities. Researchers discovered that certain amino-substituted acridines possessed potent antibacterial properties.[8] This led to their widespread use as antibacterial agents until they were gradually supplanted by sulfonamides and penicillins.[8]

A major milestone in the therapeutic application of this class of compounds occurred during World War II with the development of acridine-based antimalarial drugs, such as mepacrine (quinacrine), to address the scarcity of quinine.[12] These early applications established the acridine/acridone scaffold as a "privileged pharmacophore" in medicinal chemistry.[13]

The primary mechanism for the bioactivity of these early compounds was identified as DNA intercalation.[3][4] The flat, polyaromatic structure of the acridone ring allows it to slip between the base pairs of the DNA double helix, disrupting DNA replication and transcription processes, which is particularly effective against rapidly proliferating cells like bacteria and parasites.[4][13]

The Emergence of Acridone Derivatives as Anticancer Agents

The 1970s marked a new era for acridone compounds, with research focus shifting to their potential as anticancer agents.^{[3][4]} The DNA-intercalating properties that made them effective antimicrobials were also highly relevant for targeting cancer cells. This led to the development of the first synthetic DNA intercalating agent to see clinical success, amsacrine (m-AMSA).^{[6][13]}

Further research revealed that beyond simple DNA intercalation, acridone derivatives could act as potent inhibitors of topoisomerases, enzymes critical for managing DNA topology during replication.^{[4][14]} Compounds like DACA (N-[2-(dimethylamino)ethyl]acridine-4-carboxamide) were found to inhibit both topoisomerase I and II.^[6] This dual-inhibitory action represented a significant advance in the design of acridine-based chemotherapeutics. Another notable early anticancer agent was nitracrine (Ledakrin), which also saw clinical use.^[6]

These discoveries spurred extensive structure-activity relationship (SAR) studies, where chemists systematically modified the acridone core with various substituents to enhance potency, improve selectivity, and reduce side effects.^{[14][15]} The position and nature of these substituents were found to be critical determinants of the compound's biological activity and target specificity.^[3]

Data Summary

Table 1: Key Historical Milestones in Acridone Research

Year	Milestone	Key Researchers/Devel opers	Significance
1870	First isolation of acridine from coal tar. [7][12]	Grabe and Heinrich	Discovery of the parent heterocyclic system.[12]
1884	First synthesis of the acridine skeleton (Bernthsen Acridine Synthesis).[8]	Bernthsen	Opened the door to synthetic exploration of acridine derivatives. [8]
1901-1903	Development of the copper-catalyzed Ullmann reaction.[8] [16]	Fritz Ullmann	Provided the foundational method for synthesizing the N-phenylanthranilic acid precursor to acridone. [8][16]
1914	Proof of the existence of the acridone compound.[2]	Karl Drechsler	Formal identification of the acridone structure.[2]
~1920s	Discovery of the antibacterial properties of aminoacridines.[8]	(Various)	First major therapeutic application of the acridine scaffold.[8]
~1940s	Development of acridine-based antimalarials like mepacrine (quinacrine).[12]	(Various)	Addressed critical medical needs during World War II.[12]

~1970s	Development of acridone derivatives as anticancer agents (e.g., amsacrine, nitracrine).[3][6]	(Various)	Established acridones as a clinically important class of topoisomerase inhibitors and anticancer drugs.[3][6]
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Table 2: Representative Early Acridone Derivatives and Their Biological Activity

Compound Name	General Structure/Key Features	Primary Biological Activity	Mechanism of Action (Historically Understood)
Proflavine	3,6-diaminoacridine	Antibacterial	DNA Intercalation
Mepacrine (Quinacrine)	9-aminoacridine derivative with a diethylamino side chain	Antimalarial, Antiprotozoal	DNA Intercalation, disruption of parasitic metabolic processes. [5]
Amsacrine (m-AMSA)	9-anilinoacridine derivative	Anticancer	DNA Intercalation and Topoisomerase II Inhibition.[4][6]
Nitracrine (Ledakrin)	1-nitro-9-aminoacridine derivative	Anticancer	DNA Intercalation.[6]
DACA	Acridine-4-carboxamide derivative	Anticancer	Dual Topoisomerase I and II Inhibition.[6]

Detailed Experimental Protocols

Protocol 1: General Synthesis of Acridone via Ullmann Condensation and Cyclization

This protocol is a representative method based on the classical Ullmann-Jourdan synthesis.

Step A: Synthesis of N-Phenylanthranilic Acid

- **Reagents & Setup:** In a round-bottom flask equipped with a reflux condenser, combine 2-chlorobenzoic acid (1 equivalent), aniline (1.1 equivalents), anhydrous potassium carbonate (2 equivalents), and a catalytic amount of copper powder or copper(I) oxide.^[7]
- **Solvent:** Add a high-boiling point solvent such as N-methylpyrrolidone (NMP) or dimethylformamide (DMF).^[10]
- **Reaction:** Heat the mixture to reflux (typically 110-150 °C) for 3-6 hours.^[7] The reaction progress can be monitored by Thin Layer Chromatography (TLC).^[11]
- **Work-up:** After cooling, pour the reaction mixture into a large volume of water and acidify with concentrated hydrochloric acid (HCl) to precipitate the product.
- **Purification:** Filter the crude N-phenylanthranilic acid, wash with water, and recrystallize from ethanol or an ethanol/water mixture.

Step B: Cyclization to Acridone

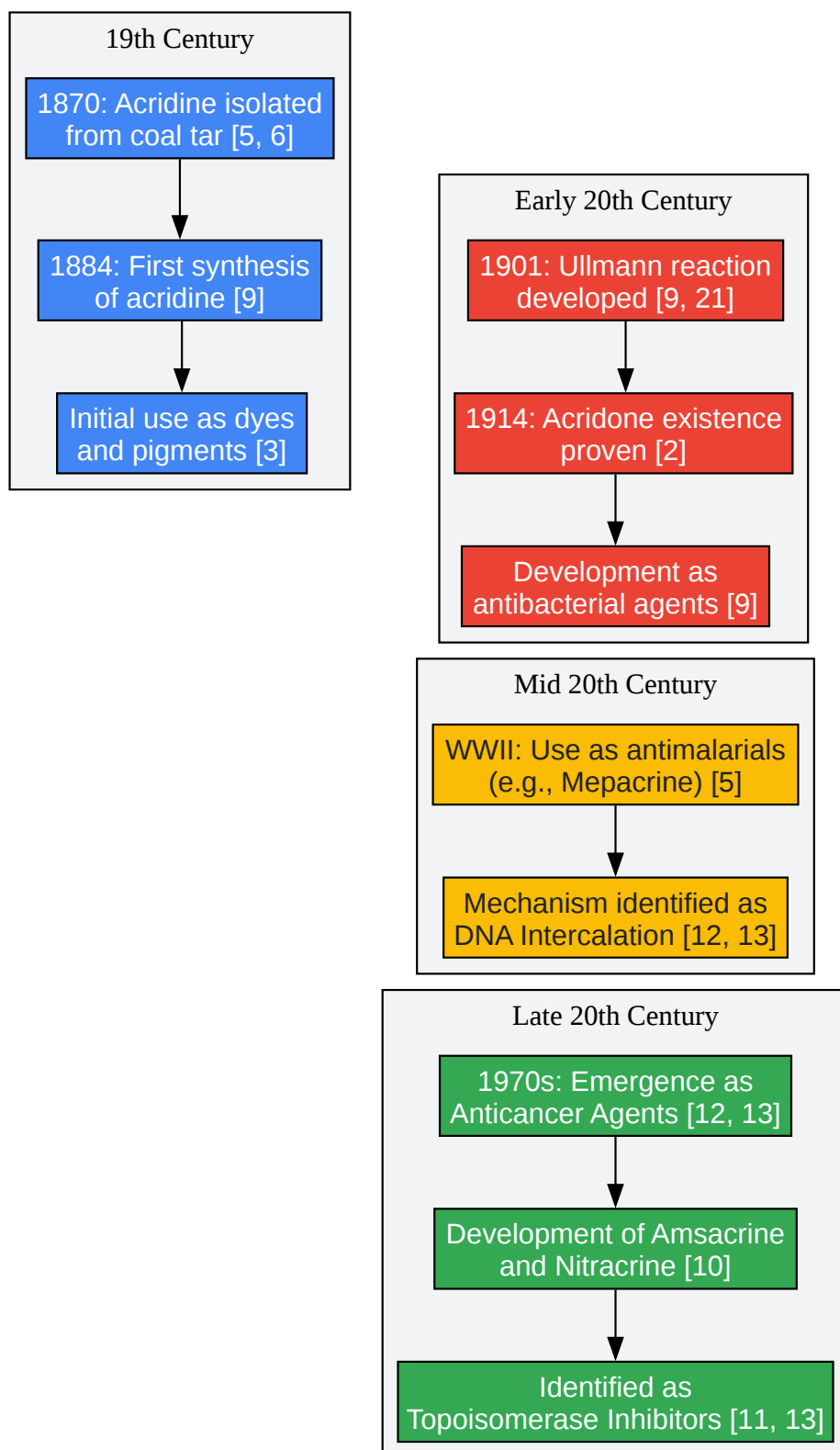
- **Reagents & Setup:** Place the dried N-phenylanthranilic acid from Step A into a flask. Add an excess of polyphosphoric acid (PPA) or concentrated sulfuric acid.^[7]^[11]
- **Reaction:** Heat the mixture to 100-120 °C for 1-2 hours.^[5]^[7] The mixture will become viscous and change color.
- **Work-up:** Carefully pour the hot mixture onto crushed ice with vigorous stirring. The acridone product will precipitate.
- **Purification:** Neutralize the suspension with a base (e.g., sodium hydroxide solution). Filter the solid product, wash thoroughly with water until the washings are neutral, and dry. The crude acridone can be further purified by recrystallization.

Protocol 2: General Procedure for N-Alkylation of Acridone

This protocol describes the common method for adding substituents to the nitrogen atom at the 10-position.

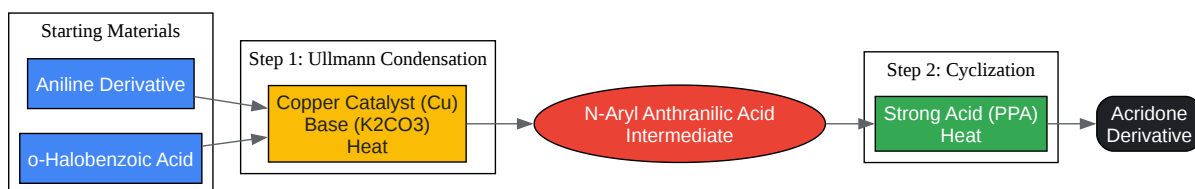
- **Reagents & Setup:** In a round-bottom flask, suspend acridone (1 equivalent) and a base such as anhydrous potassium carbonate (1.5 equivalents) in a polar aprotic solvent like DMF.[\[11\]](#)
- **Addition of Alkylating Agent:** Add the desired alkyl halide (e.g., benzyl bromide, 1.1 equivalents) to the suspension.[\[11\]](#)
- **Reaction:** Heat the mixture (e.g., to 190 °C for benzyl bromide) under reflux for several hours until TLC analysis indicates the consumption of the starting material.[\[11\]](#)
- **Work-up:** Cool the reaction mixture and pour it into cold water to precipitate the N-alkylated acridone.
- **Purification:** Filter the solid, wash with water, and recrystallize from an appropriate solvent (e.g., ethanol) to obtain the pure product.

Visualizations



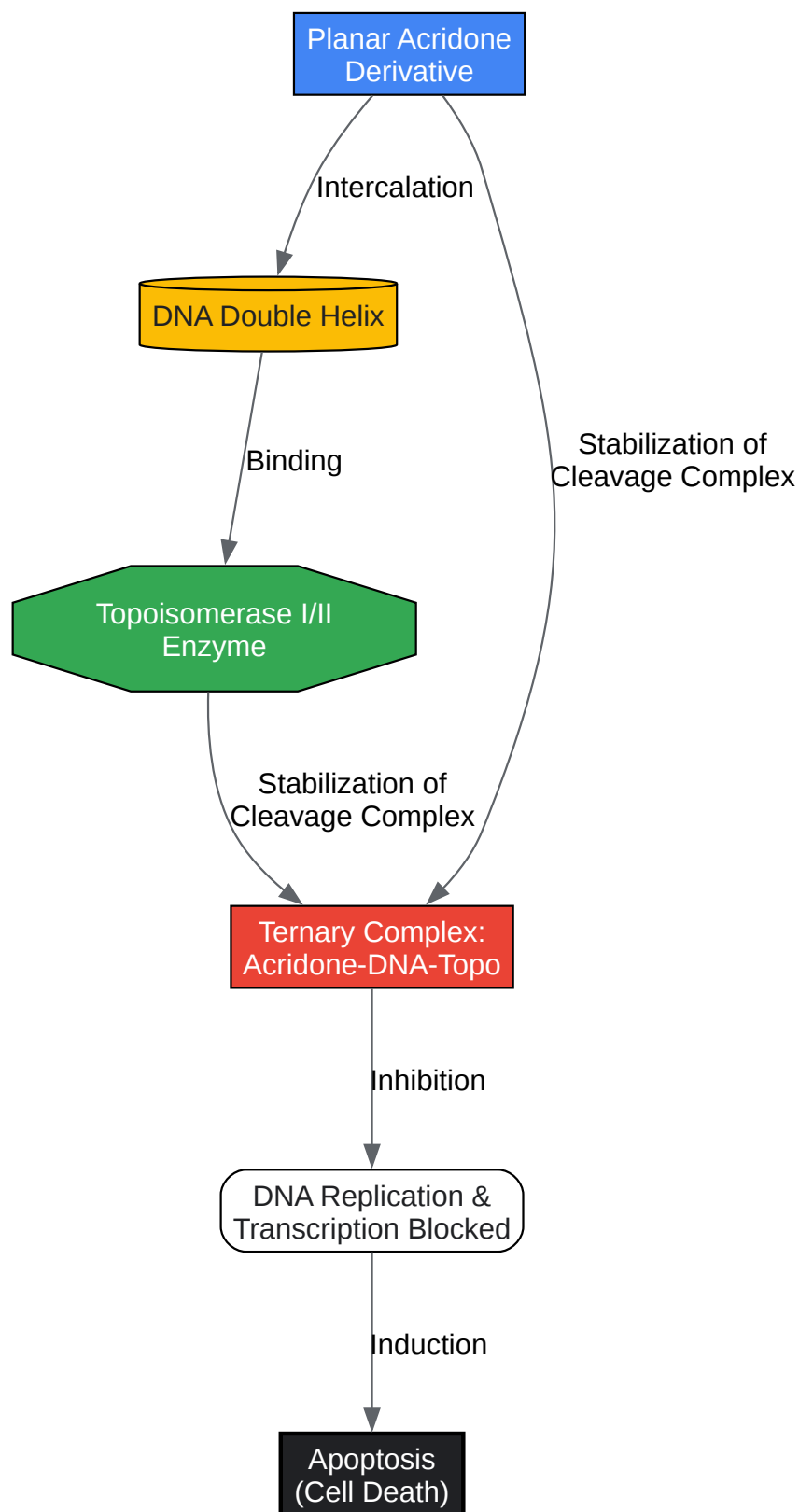
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Caption: Historical Timeline of Acridone Discovery and Development.



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Caption: General Workflow for Acridone Synthesis via Ullmann Condensation.



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Caption: Signaling Pathway of Acridone-based Topoisomerase Inhibition.

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